

An In-depth Technical Guide to 2-Ethylnitrobenzene: Molecular Structure and Weight

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Compound of Interest

Compound Name: 2-Ethylnitrobenzene

Cat. No.: B1329339

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This technical guide provides a comprehensive overview of the molecular structure and properties of **2-Ethylnitrobenzene**, a critical intermediate in the synthesis of various organic compounds. The information is tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

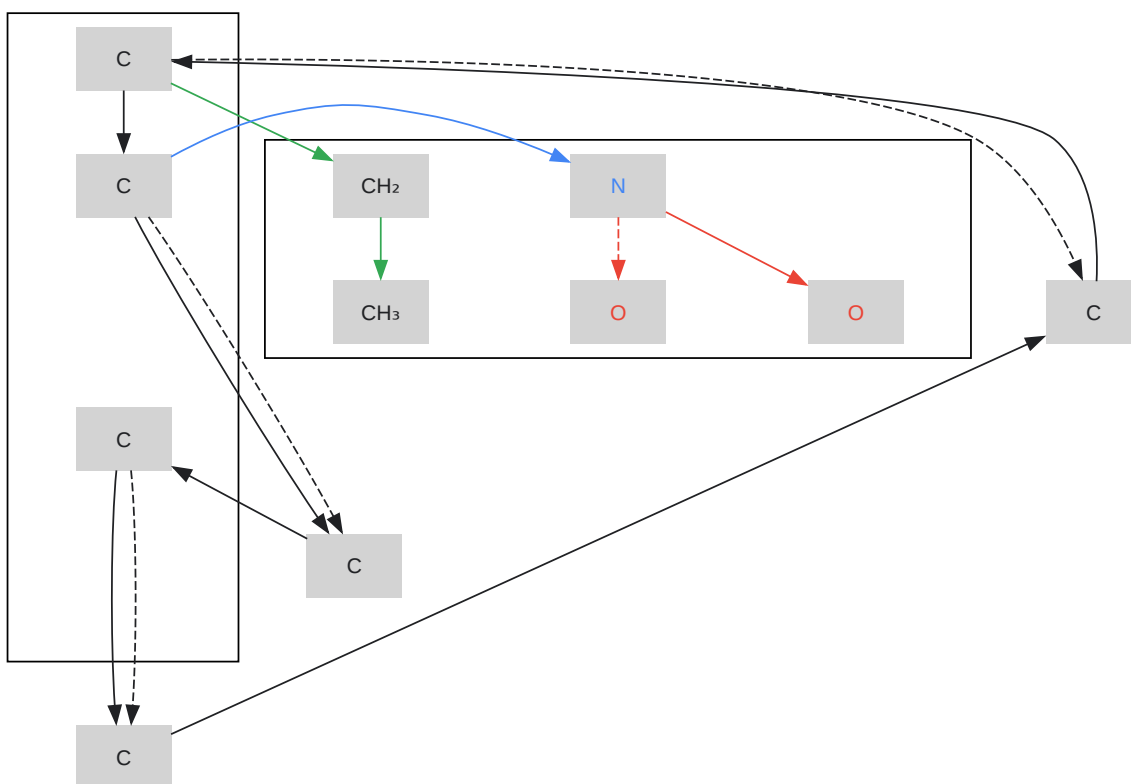
Quantitative Molecular Data

The fundamental molecular properties of **2-Ethylnitrobenzene** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and process design.

Parameter	Value	References
Molecular Formula	C ₈ H ₉ NO ₂	[1][2][3][4][5][6][7][8]
Molecular Weight	151.16 g/mol	[1][3][5][6][7][8]
IUPAC Name	1-ethyl-2-nitrobenzene	[1][8]
CAS Registry Number	612-22-6	[1][2][3][4][5][6][7][8]
Appearance	Yellow to light brown oily liquid	[1][7][9]

Molecular Structure

2-EthylNitrobenzene, also known as o-nitroethylbenzene, consists of a benzene ring substituted with an ethyl group (-CH₂CH₃) and a nitro group (-NO₂) at adjacent (ortho) positions.[1][2] This substitution pattern dictates its chemical reactivity and physical properties.



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